

# IUPAC name and CAS number for Ethyl 3-(furan-2-yl)propanoate

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## Compound of Interest

Compound Name: Ethyl 2-furanpropionate

Cat. No.: B158936

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## In-Depth Technical Guide: Ethyl 3-(furan-2-yl)propanoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of Ethyl 3-(furan-2-yl)propanoate, a furan derivative with applications in the flavor and fragrance industry and as a reagent in organic synthesis. This document details its chemical identity, physicochemical properties, a detailed synthesis protocol, and an overview of its potential biological activities. The information is intended to support researchers and professionals in the fields of chemistry and drug development in their understanding and utilization of this compound.

### Chemical Identity and Properties

Ethyl 3-(furan-2-yl)propanoate is a chemical compound with the molecular formula  $C_9H_{12}O_3$ . Its IUPAC name is ethyl 3-(furan-2-yl)propanoate, and it is also commonly referred to as ethyl 3-(2-furyl)propanoate. The Chemical Abstracts Service (CAS) has assigned the number 10031-90-0 to this compound.

### Physicochemical Properties

A summary of the key physicochemical properties of Ethyl 3-(furan-2-yl)propanoate is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	168.19 g/mol
CAS Number	10031-90-0
IUPAC Name	ethyl 3-(furan-2-yl)propanoate
Synonyms	Ethyl 3-(2-furyl)propanoate, Ethyl 3-(2-furyl)propionate
Appearance	Colorless to pale yellow liquid
Boiling Point	212 °C
Density	1.054 g/mL at 25 °C
Refractive Index	1.459 at 20 °C

## Spectral Data

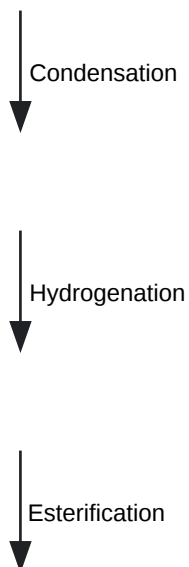
The structural elucidation of Ethyl 3-(furan-2-yl)propanoate is confirmed by various spectroscopic techniques. While specific spectra are not included here, researchers can obtain this data from commercial suppliers or through their own analysis.

## Synthesis of Ethyl 3-(furan-2-yl)propanoate

The synthesis of Ethyl 3-(furan-2-yl)propanoate is a multi-step process that begins with the condensation of furfural, followed by hydrogenation and finally esterification. A detailed experimental protocol for each step is provided below.

## Synthesis Workflow

The overall synthetic pathway is illustrated in the following diagram:



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Caption: Synthesis pathway for Ethyl 3-(furan-2-yl)propanoate.

## Experimental Protocols

### Step 1: Synthesis of 3-(Furan-2-yl)acrylic acid (Furacrylic acid)

This step involves the Perkin condensation of furfural with acetic anhydride and sodium acetate.

- Materials: Furfural, acetic anhydride, anhydrous sodium acetate.
- Procedure:
  - A mixture of furfural, acetic anhydride, and anhydrous sodium acetate is heated under reflux for 5 hours.
  - The reaction mixture is then poured into a large volume of water and boiled for 15 minutes.

- Sodium carbonate is added to the hot solution until it is alkaline.
- The solution is filtered and the filtrate is acidified with hydrochloric acid to precipitate the furacrylic acid.
- The crude product is collected by filtration, washed with cold water, and recrystallized from hot water to yield pure 3-(furan-2-yl)acrylic acid.

#### Step 2: Synthesis of 3-(Furan-2-yl)propanoic acid

This step involves the hydrogenation of the double bond in furacrylic acid.

- Materials: 3-(Furan-2-yl)acrylic acid, sodium amalgam (2.5%), ethanol.
- Procedure:
  - 3-(Furan-2-yl)acrylic acid is dissolved in ethanol.
  - Sodium amalgam is gradually added to the solution with stirring and cooling to maintain a moderate reaction temperature.
  - After the reaction is complete, the mixture is acidified with hydrochloric acid.
  - The ethanol is removed by distillation, and the remaining aqueous solution is extracted with ether.
  - The ethereal extract is dried over anhydrous sodium sulfate, and the ether is evaporated to give 3-(furan-2-yl)propanoic acid.

#### Step 3: Synthesis of Ethyl 3-(furan-2-yl)propanoate

This final step is a Fischer esterification of the carboxylic acid with ethanol.

- Materials: 3-(Furan-2-yl)propanoic acid, absolute ethanol, concentrated sulfuric acid.
- Procedure:
  - A solution of 3-(furan-2-yl)propanoic acid in absolute ethanol is prepared.

- A catalytic amount of concentrated sulfuric acid is added to the solution.
- The mixture is heated under reflux for 4-6 hours.
- After cooling, the excess ethanol is removed under reduced pressure.
- The residue is dissolved in ether and washed successively with water, sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, and the solvent is evaporated.
- The crude ester is purified by vacuum distillation to afford pure Ethyl 3-(furan-2-yl)propanoate.

## Applications and Biological Activity

Ethyl 3-(furan-2-yl)propanoate is primarily utilized in the flavor and fragrance industry due to its characteristic fruity aroma. In the context of scientific research, it serves as a versatile building block in organic synthesis.

## Use in Organic Synthesis

This compound can be employed as a photooxidation sensitizer in various chemical transformations. Its furan moiety can undergo a range of reactions, making it a useful intermediate for the synthesis of more complex molecules.

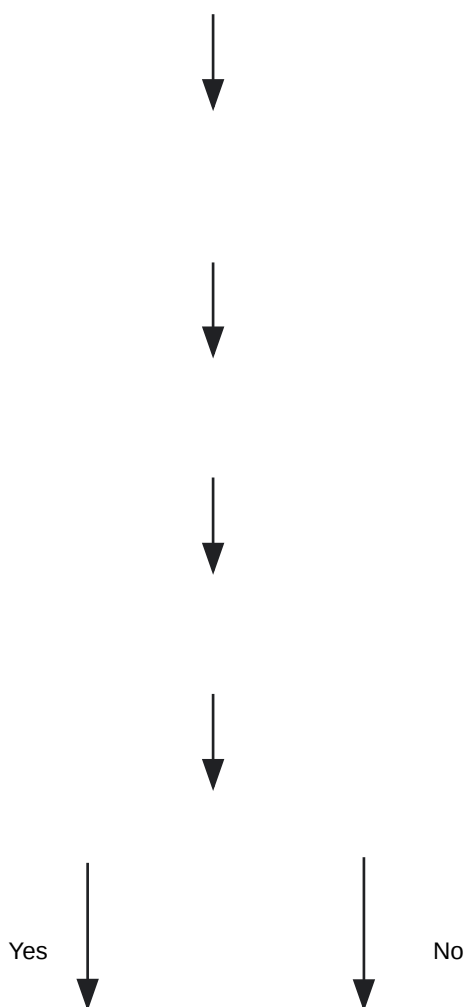
## Biological Activity

While extensive biological studies on Ethyl 3-(furan-2-yl)propanoate are limited, some preliminary data and studies on related compounds suggest potential areas of interest for drug development professionals.

- **Antimicrobial Activity of Related Compounds:** Research on derivatives of 3-aryl-3-(furan-2-yl)propanoic acid has demonstrated antimicrobial activity against various pathogens.<sup>[1][2]</sup> Although this activity has not been directly confirmed for Ethyl 3-(furan-2-yl)propanoate itself, it suggests that the furanpropanoate scaffold may be a promising starting point for the development of new antimicrobial agents.

- Dermal Effects: There are reports indicating that Ethyl 3-(furan-2-yl)propanoate may cause skin reactions upon topical application in mice.[3] This highlights the need for careful handling and further toxicological evaluation.

The logical relationship for investigating the potential of Ethyl 3-(furan-2-yl)propanoate in drug discovery, based on the activity of its derivatives, is outlined below.



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